Foreword: The Strategic Imperative of Fluorination in Drug Design

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Compound of Interest

Compound Name:	*1-Chloro-4,4,4-trifluorobutan-2-one*
CAS No.:	*55932-04-2*
Cat. No.:	*B2410620*

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The incorporation of fluorine into molecular scaffolds is a preeminent strategy in modern drug discovery. The trifluoromethyl (-CF3) group, in particular, is prized for its ability to modulate a compound's metabolic stability, lipophilicity, and binding affinity, often leading to enhanced pharmacokinetic and pharmacodynamic profiles.[1][2] Consequently, reagents that enable the efficient installation of this moiety are of paramount importance. **1-Chloro-4,4,4-trifluorobutan-2-one** has emerged as a versatile and powerful electrophilic building block for this purpose, serving as a gateway to a diverse array of trifluoromethyl-containing heterocycles and other complex architectures.

Physicochemical Properties and Safety Data

A thorough understanding of a reagent's properties is fundamental to its effective and safe use in the laboratory.

Core Properties

Quantitative data for **1-Chloro-4,4,4-trifluorobutan-2-one** (CAS No. 684-68-4) is summarized below.

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Property	Value	Source
Molecular Formula	$C_4H_4ClF_3O$	Sinfoo Biotech[3]
Molecular Weight	160.52 g/mol	Sinfoo Biotech[3]
Appearance	Colorless to light yellow liquid	N/A
Boiling Point	~108-110 °C	Inferred from similar compounds
Density	~1.39 g/cm³	Inferred from similar compounds

Safety and Handling

1-Chloro-4,4,4-trifluorobutan-2-one is an irritant and should be handled with appropriate personal protective equipment (PPE) in a well-ventilated fume hood.

- Hazards: Causes skin and serious eye irritation.[4] May be harmful if inhaled or swallowed and may cause respiratory tract irritation.[4]
- Precautions: Avoid breathing vapors, mist, or spray.[5] Wash exposed skin thoroughly after handling.[6] Wear protective gloves, clothing, and eye/face protection.[6][7]
- Storage: Store in a well-ventilated place and keep the container tightly closed.[5][6]
- Incompatible Materials: Strong oxidizing agents and strong bases.[6]

Always consult the specific Safety Data Sheet (SDS) provided by the supplier before use.

Sourcing and Procurement: Suppliers and Price Analysis

The reliable procurement of high-quality starting materials is a critical logistical step in any research campaign. **1-Chloro-4,4,4-trifluorobutan-2-one** is available from several reputable chemical suppliers. The following table offers a comparative analysis based on currently available information.

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Supplier	Purity	Available Quantities
Parchem	N/A	Bulk and semi-bulk quantities
Sinfoo Biotech	N/A	Custom synthesis available
AcubioChem	95%	5g (for the non-chlorinated analog)

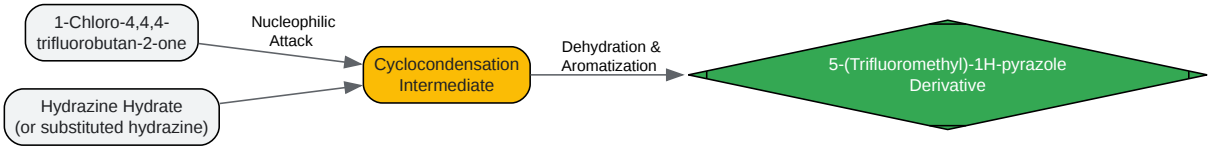
Note: Pricing is often subject to quotation and depends on the quantity required. Researchers are advised to contact suppliers directly for current pricing and availability.

Core Applications & Experimental Protocols

The synthetic utility of **1-Chloro-4,4,4-trifluorobutan-2-one** stems from the reactivity of the carbon-chlorine bond, which is activated by the adjacent carbonyl group, making it an excellent electrophile for reactions with various nucleophiles.

Synthesis of Trifluoromethyl-Substituted Pyrazoles

A cornerstone application is the construction of pyrazole rings, a privileged scaffold in medicinal chemistry. The reaction proceeds via a condensation reaction with hydrazine or its derivatives.



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Caption: General workflow for pyrazole synthesis.

Field-Proven Experimental Protocol: Synthesis of 5-(Trifluoromethyl)-1H-pyrazole

- Rationale: This protocol utilizes a classical Knorr-type pyrazole synthesis. Ethanol is chosen as the solvent for its ability to dissolve both reactants and for its suitable boiling point. The

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initial reaction is conducted at a low temperature to control the exothermicity of the initial nucleophilic attack by hydrazine.

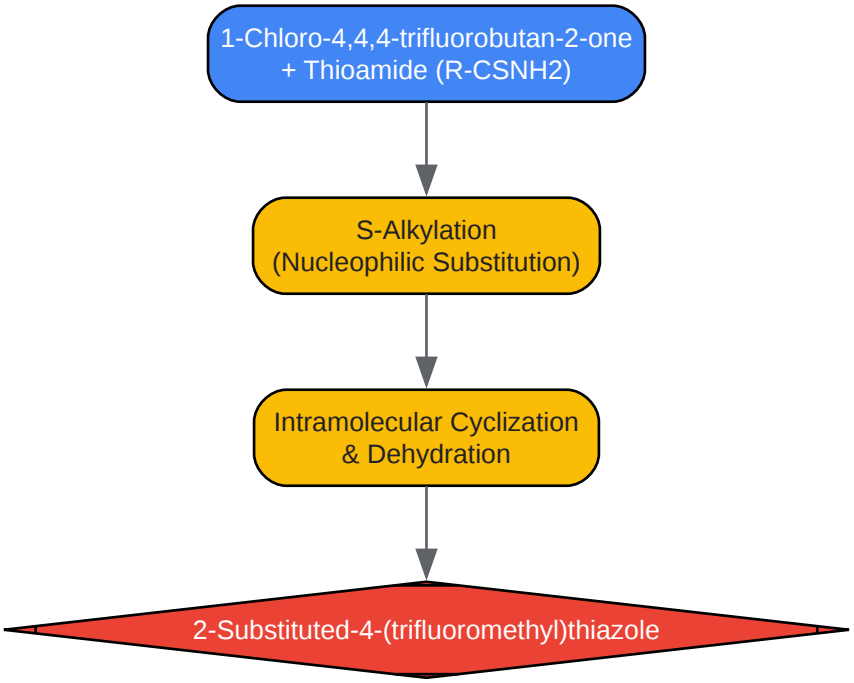
- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar and a dropping funnel, dissolve **1-Chloro-4,4,4-trifluorobutan-2-one** (1.0 eq.) in absolute ethanol (approx. 0.2 M concentration).
- Reagent Addition: Cool the solution to 0 °C using an ice bath. Add a solution of hydrazine hydrate (1.1 eq.) in ethanol dropwise over 30 minutes, ensuring the internal temperature does not exceed 10 °C.
- Reaction: After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Stir for 16 hours. The progress can be monitored by thin-layer chromatography (TLC) or LC-MS.
- Workup: Remove the ethanol under reduced pressure using a rotary evaporator. To the resulting residue, add deionized water and extract with ethyl acetate (3x).
- Purification: Combine the organic extracts, wash with brine, dry over anhydrous magnesium sulfate, filter, and concentrate in vacuo. The crude product can be purified by silica gel column chromatography to yield the pure 5-(Trifluoromethyl)-1H-pyrazole.

Hantzsch Synthesis of Trifluoromethyl-Thiazoles

This reagent is also highly effective in the Hantzsch thiazole synthesis, reacting with a thioamide to form the five-membered thiazole ring, another crucial heterocyclic motif in drug molecules.

- Causality of Experimental Choices: The mechanism involves the initial S-alkylation of the thioamide's sulfur atom onto the electrophilic carbon of the α-chloroketone. This is followed by an intramolecular cyclization via nucleophilic attack of the thioamide's nitrogen onto the ketone's carbonyl carbon, and a final dehydration step to yield the aromatic thiazole ring. The choice of thioamide directly dictates the substituent at the 2-position of the resulting thiazole.

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Caption: Mechanistic steps of the Hantzsch thiazole synthesis.

Concluding Remarks for the Practicing Scientist

1-Chloro-4,4,4-trifluorobutan-2-one is more than a mere chemical; it is an enabling tool for innovation in pharmaceutical research. Its robust reactivity and commercial availability make it an invaluable precursor for constructing libraries of fluorinated compounds, thereby accelerating the hit-to-lead and lead optimization phases of drug discovery. As the quest for novel therapeutics with improved properties continues, the strategic application of such precisely functionalized building blocks will undoubtedly play a pivotal role in shaping the future of medicine.

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